

A Comprehensive Technical Guide to the Physicochemical Properties of Carbaldrate Powder

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Compound of Interest

Compound Name: Carbaldrate

CAS No.: 41342-54-5

Cat. No.: B12735099

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Introduction

Carbaldrate, with the chemical name Dihydroxyaluminum Sodium Carbonate, is an effective antacid used to neutralize stomach acid and relieve associated discomforts such as heartburn and indigestion.[1][2] This technical guide provides an in-depth overview of the core physicochemical properties of **Carbaldrate** powder. The information presented herein is intended to support research, development, and quality control activities by providing detailed data and standardized experimental protocols.

Chemical and Physical Properties

Carbaldrate is an amorphous powder or can present as poorly formed crystals.[2] It is a complex of aluminum hydroxide and sodium carbonate. The following tables summarize its key chemical and physical properties.

Identifier	Value	Reference
Chemical Name	Dihydroxyaluminum Sodium Carbonate	[2]
Synonyms	Carbaldrate, DASC	[3]
CAS Number	41342-54-5	
Molecular Formula	CH ₂ AlNaO ₅	[3]
Molecular Weight	143.99 g/mol	[3]

Physicochemical Property	Value	Reference
Appearance	Amorphous powder or poorly formed crystals	[2]
pH (1 in 25 suspension)	9.9 - 10.2	[3][4]
Loss on Drying (130 °C to constant weight)	Not more than 14.5%	[3][4]
Acid-Neutralizing Capacity	Not less than 75.0% of the expected mEq value. Each mg has an expected acid-neutralizing capacity of 0.0278 mEq.	[3][4]
Thermal Decomposition	Onset of thermal decomposition occurs at approximately 400-500°C, with the major decomposition event taking place between 450-650°C.	[1]
Solubility	Information on the quantitative solubility of Carbaldrate in various solvents is not readily available in the public domain.	
Melting Point	A precise melting point is not available as Carbaldrate decomposes upon heating.	[1]
pKa	The pKa value for Carbaldrate is not readily available in the public domain.	

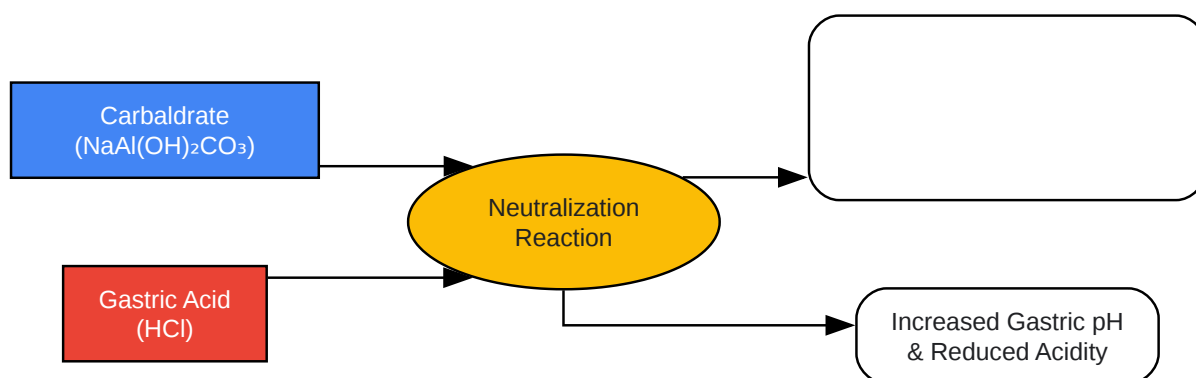
Mechanism of Action

The primary mechanism of action of **Carbaldrate** is the chemical neutralization of excess hydrochloric acid (HCl) in the stomach. This reaction increases the gastric pH, thereby reducing

the acidity and peptic activity of gastric secretions. The neutralization reaction proceeds as follows:



This reaction results in the formation of sodium chloride, aluminum chloride, water, and carbon dioxide.



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Caption: Mechanism of action of **Carbaldrate** as an antacid.

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **Carbaldrate** powder are outlined below, with references to the United States Pharmacopeia (USP) where applicable.

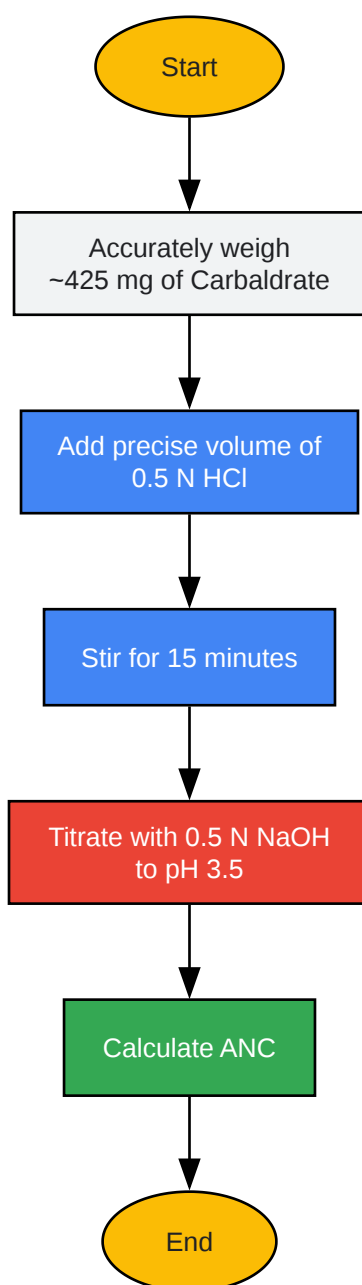
Determination of Acid-Neutralizing Capacity (ANC)

The acid-neutralizing capacity is a critical parameter for an antacid and is determined according to the USP general chapter <301>.[5]

Methodology:

- Sample Preparation: Accurately weigh about 425 mg of the undried **Carbaldrate** powder.

- **Reaction:** Transfer the sample to a beaker and add a precise volume of 0.5 N hydrochloric acid. Stir continuously for a specified period (typically 15 minutes) to allow for the neutralization reaction to complete.
- **Titration:** Titrate the excess hydrochloric acid with a standardized solution of 0.5 N sodium hydroxide to a stable pH of 3.5.
- **Calculation:** The acid-neutralizing capacity is calculated based on the amount of hydrochloric acid consumed by the **Carbaldrate** sample.



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Caption: Experimental workflow for determining Acid-Neutralizing Capacity.

Powder Flow Properties

The flow characteristics of a powder are crucial for handling and processing, such as in the manufacturing of tablets. Standard methods for evaluating powder flow include the determination of bulk density, tapped density, and the angle of repose.^{[6][7][8][9]}

a. Bulk Density and Tapped Density

Methodology (USP <616>):

- Bulk Density: A known mass of the powder is gently introduced into a graduated cylinder, and the volume is recorded. The bulk density is the ratio of the mass to the unsettled volume.
- Tapped Density: The graduated cylinder containing the powder is then mechanically tapped for a specified number of times until the volume no longer changes significantly. The tapped density is the ratio of the mass to the final tapped volume.

b. Angle of Repose

Methodology:

- A funnel is fixed at a specific height above a flat surface.
- The powder is allowed to flow through the funnel to form a conical pile.
- The height (h) and radius (r) of the cone are measured.
- The angle of repose (θ) is calculated using the formula: $\theta = \arctan(h/r)$.

Particle Size Distribution

Laser diffraction is a common and effective method for determining the particle size distribution of powders.^[10]

Methodology:

- Dispersion: A small, representative sample of the **Carbaldrate** powder is dispersed in a suitable medium (either liquid or air).
- Measurement: The dispersed sample is passed through a laser beam. The particles scatter the light at different angles depending on their size.
- Analysis: A series of detectors measure the intensity of the scattered light at various angles. This data is then used to calculate the particle size distribution.

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide information on the thermal stability and phase transitions of the material.

a. Thermogravimetric Analysis (TGA)

Methodology:

- A small sample of **Carbaldrate** powder is placed in a TGA furnace.
- The sample is heated at a controlled rate in a specific atmosphere (e.g., nitrogen or air).
- The change in mass of the sample is continuously monitored as a function of temperature. This can indicate dehydration, decomposition, and oxidation events.^[11]

b. Differential Scanning Calorimetry (DSC)

Methodology:

- A small, weighed sample of **Carbaldrate** powder is placed in a sample pan, and an empty pan is used as a reference.
- Both pans are heated or cooled at a controlled rate.
- The difference in heat flow required to maintain the sample and reference at the same temperature is measured. This can reveal endothermic events (like melting) and exothermic events (like crystallization or decomposition).^{[1][12][13]}

Conclusion

This technical guide has summarized the key physicochemical properties of **Carbaldrate** powder, providing both available data and standardized experimental protocols for their determination. While specific quantitative values for properties such as solubility, melting point, and powder flow characteristics are not extensively reported in publicly available literature, the methodologies described here provide a framework for their experimental determination. The information and protocols presented are intended to be a valuable resource for scientists and professionals involved in the research, development, and quality control of **Carbaldrate**-containing products.

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References

- [1. Buy Dihydroxyaluminum sodium carbonate | 12011-77-7 \[smolecule.com\]](#)
- [2. Dihydroxyaluminum Sodium Carbonate \[drugfuture.com\]](#)
- [3. mubychem.net \[mubychem.net\]](#)
- [4. Dihydroxyaluminum Sodium Carbonate Carbaldrate USP Manufacturers \[anmol.org\]](#)
- [5. uspbpep.com \[uspbpep.com\]](#)
- [6. usp.org \[usp.org\]](#)
- [7. usp.org \[usp.org\]](#)
- [8. digicollections.net \[digicollections.net\]](#)
- [9. ecampus.paris-saclay.fr \[ecampus.paris-saclay.fr\]](#)
- [10. bettersizeinstruments.com \[bettersizeinstruments.com\]](#)
- [11. etamu.edu \[etamu.edu\]](#)
- [12. Differential scanning calorimetry - Wikipedia \[en.wikipedia.org\]](#)
- [13. quercus.be \[quercus.be\]](#)

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